

"Khayalenoid E" physical and chemical properties

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Compound of Interest

Compound Name: *Khayalenoid E*

Cat. No.: B595690

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Khayalenoid E: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Khayalenoid E is a naturally occurring diterpenoid isolated from the soft coral *Khaya senegalensis*. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Khayalenoid E**, alongside its biological activities. While detailed experimental protocols and specific signaling pathways remain to be fully elucidated in publicly accessible literature, this document consolidates the available information to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Khayalenoid E is a complex diterpenoid with a molecular formula of $C_{29}H_{34}O_9$ and a molecular weight of 526.6 g/mol [1]. It is classified as a secondary metabolite. Basic identifiers and properties are summarized in the table below.

Property	Value	Reference
CAS Number	1220508-29-1	[1]
Molecular Formula	C ₂₉ H ₃₄ O ₉	[1]
Molecular Weight	526.6 g/mol	[1]
Appearance	Powder	
Purity	98%	
Canonical SMILES	<chem>CC(=O)OC(C1C(C(=O)C2C=C3C(C1(C2=O)C)CCC4(C3CC(=O)OC4C5=COC=C5)C)(C)C(=O)OC</chem>	
InChI	InChI=1S/C29H34O9/c1-14(30)37-21(26(34)35-6)22-27(2,3)23(32)17-11-16-18(29(22,5)24(17)33)7-9-28(4)19(16)12-20(31)38-25(28)15-8-10-36-13-15/h8,10-11,13,17-19,21-22,25H,7,9,12H2,1-6H3/t17-,18-,19-,21-,22-,25-,28+,29+/m0/s1	
InChIKey	YEAXMHFWUBJUN-GYFLQMTFSA-N	

Note: Specific physical properties such as melting point, boiling point, and detailed solubility data are not currently available in the surveyed literature.

Biological Activity and Potential Therapeutic Applications

Khayalenoid E has been identified as a promising neuroprotective agent. Its mechanism of action is believed to involve the modulation of oxidative stress pathways and the inhibition of

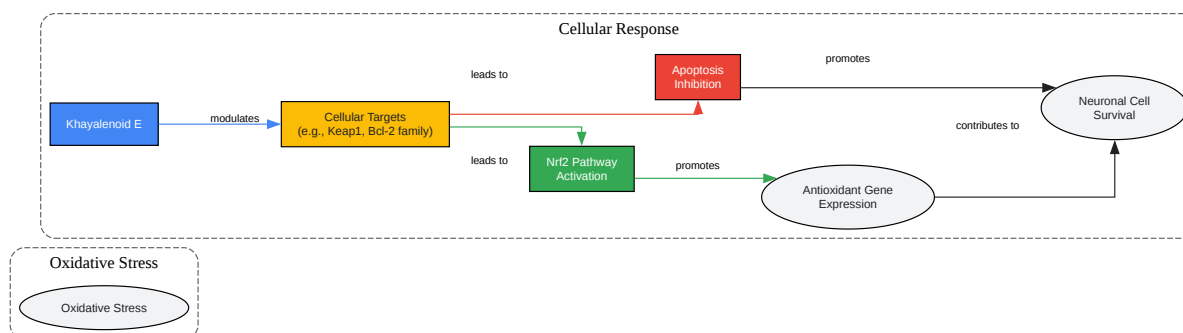
apoptotic signaling. These properties suggest its potential for the development of therapeutic strategies for neurodegenerative diseases.

Neuroprotection

Khayalenoid E's neuroprotective effects are attributed to its ability to mitigate cellular damage caused by oxidative stress and to interfere with the programmed cell death cascade known as apoptosis.

Signaling Pathway Hypothesis: Oxidative Stress and Apoptosis Inhibition

Based on its described biological activities, a hypothetical signaling pathway for **Khayalenoid E**'s neuroprotective action can be proposed. **Khayalenoid E** likely interacts with intracellular signaling cascades that respond to oxidative stress, such as the Nrf2-Keap1 pathway, and pathways that regulate apoptosis, including the Bcl-2 family of proteins and caspase activation.



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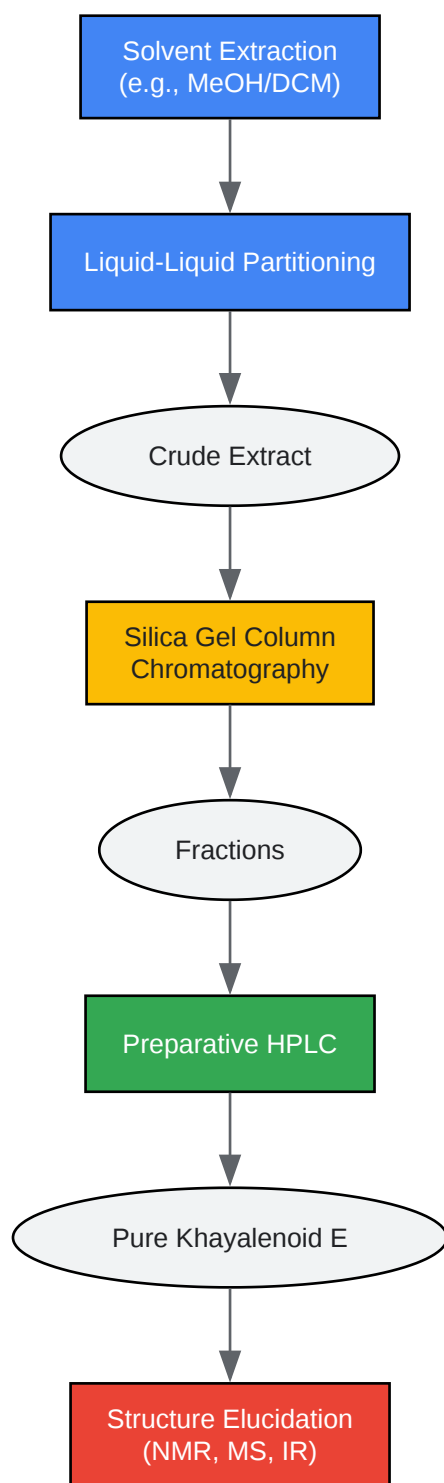
Caption: Hypothetical signaling pathway of **Khayalenoid E**'s neuroprotective action.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and specific biological assays of **Khayalenoid E** are not readily available in the public domain. The following sections outline general methodologies that would be employed for a natural product of this class.

General Isolation and Purification Workflow

The isolation of **Khayalenoid E** from its soft coral source would typically follow a multi-step chromatographic process.



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Caption: General workflow for the isolation and purification of **Khayalenoid E**.

Spectroscopic Analysis

The structural elucidation of **Khayalenoid E** would rely on a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for determining the carbon-hydrogen framework. 2D NMR experiments such as COSY, HSQC, and HMBC would be used to establish connectivity within the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition. Fragmentation patterns in MS/MS experiments can provide information about the substructures.
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the presence of key functional groups, such as carbonyls (C=O), hydroxyls (O-H), and ethers (C-O-C), based on their characteristic absorption frequencies.

Note: Specific spectroscopic data for **Khayalenoid E** are not available in the reviewed literature.

Future Research Directions

The current body of knowledge on **Khayalenoid E** presents several opportunities for further investigation:

- Total Synthesis: The development of a total synthesis route would provide a reliable source of **Khayalenoid E** for further biological studies, overcoming the limitations of natural product isolation.
- Mechanism of Action: Detailed studies are needed to identify the specific molecular targets and signaling pathways through which **Khayalenoid E** exerts its neuroprotective effects. This would involve in vitro and in vivo models of neurodegenerative diseases.
- Pharmacokinetic and Pharmacodynamic Profiling: To assess its potential as a drug candidate, the absorption, distribution, metabolism, and excretion (ADME) properties of **Khayalenoid E** need to be characterized.
- Structure-Activity Relationship (SAR) Studies: The synthesis and biological evaluation of analogs of **Khayalenoid E** would help to identify the key structural features responsible for

its activity and could lead to the development of more potent and selective compounds.

Conclusion

Khayalenoid E is a marine-derived natural product with demonstrated potential as a neuroprotective agent. While foundational chemical data is available, a significant amount of research is still required to fully characterize its physical, chemical, and biological properties. This technical guide serves as a starting point for researchers interested in exploring the therapeutic potential of this intriguing molecule. The elucidation of its detailed mechanism of action and the development of a synthetic route are critical next steps in advancing **Khayalenoid E** towards potential clinical applications.

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References

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